

Technical Guide: Molecular Weight of L-Alanine-¹⁵N

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Compound of Interest

Compound Name: L-Alanine-¹⁵N

Cat. No.: B555823

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Audience: Researchers, Scientists, and Drug Development Professionals

This document provides a detailed analysis of the molecular weight of L-Alanine isotopically labeled with Nitrogen-15 (¹⁵N). It includes precise atomic mass data for the constituent isotopes, calculations for both monoisotopic mass and average molecular weight, and a structural representation.

Molecular Composition

L-Alanine is a non-essential amino acid with the chemical formula C₃H₇NO₂. In its isotopically labeled form, L-Alanine-¹⁵N, the naturally occurring nitrogen atom (predominantly ¹⁴N) is replaced by the stable isotope ¹⁵N.

Atomic Mass Data

The calculation of the molecular weight requires the precise atomic masses of the constituent atoms. For monoisotopic mass, the mass of the most abundant or specified isotope of each element is used. For the average molecular weight, the standard (weighted average) atomic weight is used, except for the specified isotope (¹⁵N).

Table 1: Atomic Mass of Constituent Elements and Isotopes

| Element | Isotope | Monoisotopic Mass (Da) | Standard Atomic Weight (Da) |
|--------------|-----------------|------------------------|-----------------------------|
| Carbon (C) | ¹² C | 12.000000 | 12.011 |
| Hydrogen (H) | ¹ H | 1.007825 | 1.008 |
| Oxygen (O) | ¹⁶ O | 15.994915 | 15.999 |
| Nitrogen (N) | ¹⁵ N | 15.000109 | Not Applicable |

Note: The monoisotopic mass for ¹⁵N is 15.000108898 Da[1][2][3][4]. Standard atomic weights are IUPAC conventional values.

Molecular Weight Calculation

The molecular weight of L-Alanine-¹⁵N can be expressed in two primary ways: the monoisotopic mass and the average molecular weight.

- **Monoisotopic Mass:** The sum of the masses of the principal (most abundant or specified) isotopes of the constituent atoms. This value is crucial for high-resolution mass spectrometry.
- **Average Molecular Weight (Molar Mass):** The sum of the weighted average atomic masses of the constituent atoms. This value is used for bulk stoichiometric calculations.

****Table 2: Calculation of Monoisotopic Mass of L-Alanine-¹⁵N (C₃H₇¹⁵NO₂) ****

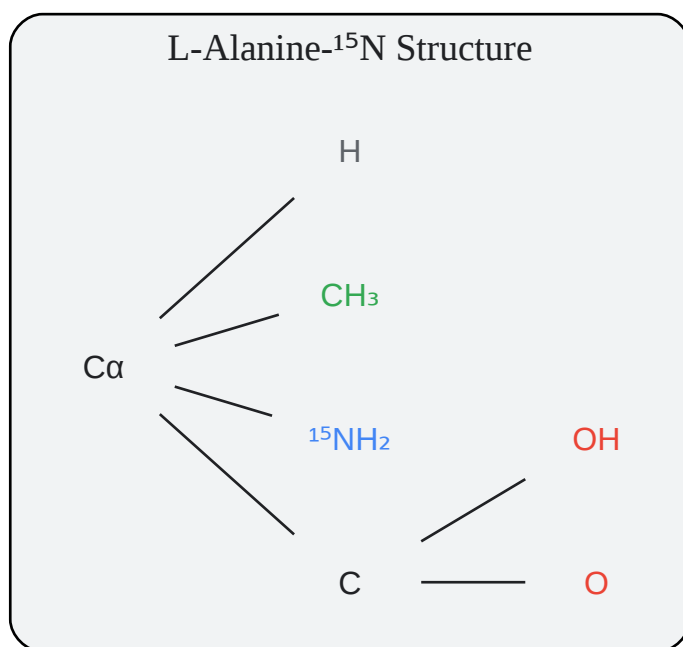
| Atom | Count | Isotopic Mass (Da) | Total Mass (Da) |
|-----------------------------|-----------|--------------------|-----------------|
| Carbon (¹² C) | 3 | 12.000000 | 36.000000 |
| Hydrogen (¹ H) | 7 | 1.007825 | 7.054775 |
| Nitrogen (¹⁵ N) | 1 | 15.000109 | 15.000109 |
| Oxygen (¹⁶ O) | 2 | 15.994915 | 31.989830 |
| Total | 90.044714 | | |

****Table 3: Calculation of Average Molecular Weight of L-Alanine-¹⁵N (C₃H₇¹⁵NO₂) ****

| Atom | Count | Average Atomic Weight (Da) | Total Mass (Da) |
|-----------------------------|-----------|----------------------------|-----------------|
| Carbon (C) | 3 | 12.011 | 36.033 |
| Hydrogen (H) | 7 | 1.008 | 7.056 |
| Nitrogen (¹⁵ N) | 1 | 15.000109 | 15.000109 |
| Oxygen (O) | 2 | 15.999 | 31.998 |
| Total | 90.087109 | | |

Molecular Structure

The chemical structure of L-Alanine consists of a central alpha-carbon atom bonded to an amino group (-NH₂), a carboxyl group (-COOH), a methyl group (-CH₃), and a hydrogen atom. The ¹⁵N isotope is located within the amino group.



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